Technical Whitepaper: Operational Safety and Handling of 5-(4-Fluorophenoxy)valeric Acid

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Compound of Interest	
Compound Name:	*5-(4-Fluorophenoxy)valeric Acid*
CAS No.:	*347867-75-8*
Cat. No.:	*B1322480*

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Executive Summary & Chemical Profile

5-(4-Fluorophenoxy)valeric acid (also known as 5-(4-fluorophenoxy)pentanoic acid) is a fluorinated carboxylic acid derivative widely utilized as a metabolic probe in fatty acid oxidation studies and as a versatile intermediate in the synthesis of PPAR agonists and radiopharmaceutical precursors.[1]

Unlike standard aliphatic fatty acids, the introduction of the p-fluorophenoxy moiety significantly alters the compound's lipophilicity and metabolic stability. This guide synthesizes standard GHS compliance with field-proven "best practices" for handling fluorinated organic acids, emphasizing the prevention of inadvertent transdermal absorption and cross-contamination in sensitive assays.

Physicochemical Identity Table

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Property	Specification	Operational Implication
CAS Number	347867-75-8	Primary identifier for inventory/waste tracking.
IUPAC Name	5-(4-fluorophenoxy)pentanoic acid	"Valeric" and "Pentanoic" are used interchangeably.[1][2]
Molecular Formula	$C_{11}H_{13}FO_3$	MW: 212.22 g/mol .[2]
Physical State	White to off-white solid	Prone to static charge; handle with anti-static tools.
Melting Point	79–82 °C	Solid at RT; avoid heating above 60°C during drying.
Acidity (pKa)	~4.8 (Predicted)	Ionized at physiological pH; corrosive to mucous membranes.
Solubility	DMSO, Methanol, Ethanol	Insoluble in water. Requires organic co-solvent for bio-assays.

Hazard Classification (GHS)

Based on Regulation (EC) No 1272/2008 (CLP)

- Skin Irrit. 2 (H315): Causes skin irritation.[3][4][5]
- Eye Irrit. 2 (H319): Causes serious eye irritation.[3][4][5][6]
- STOT SE 3 (H335): May cause respiratory irritation.[4][5][6]

Engineering Controls & Personal Protective Equipment (PPE)

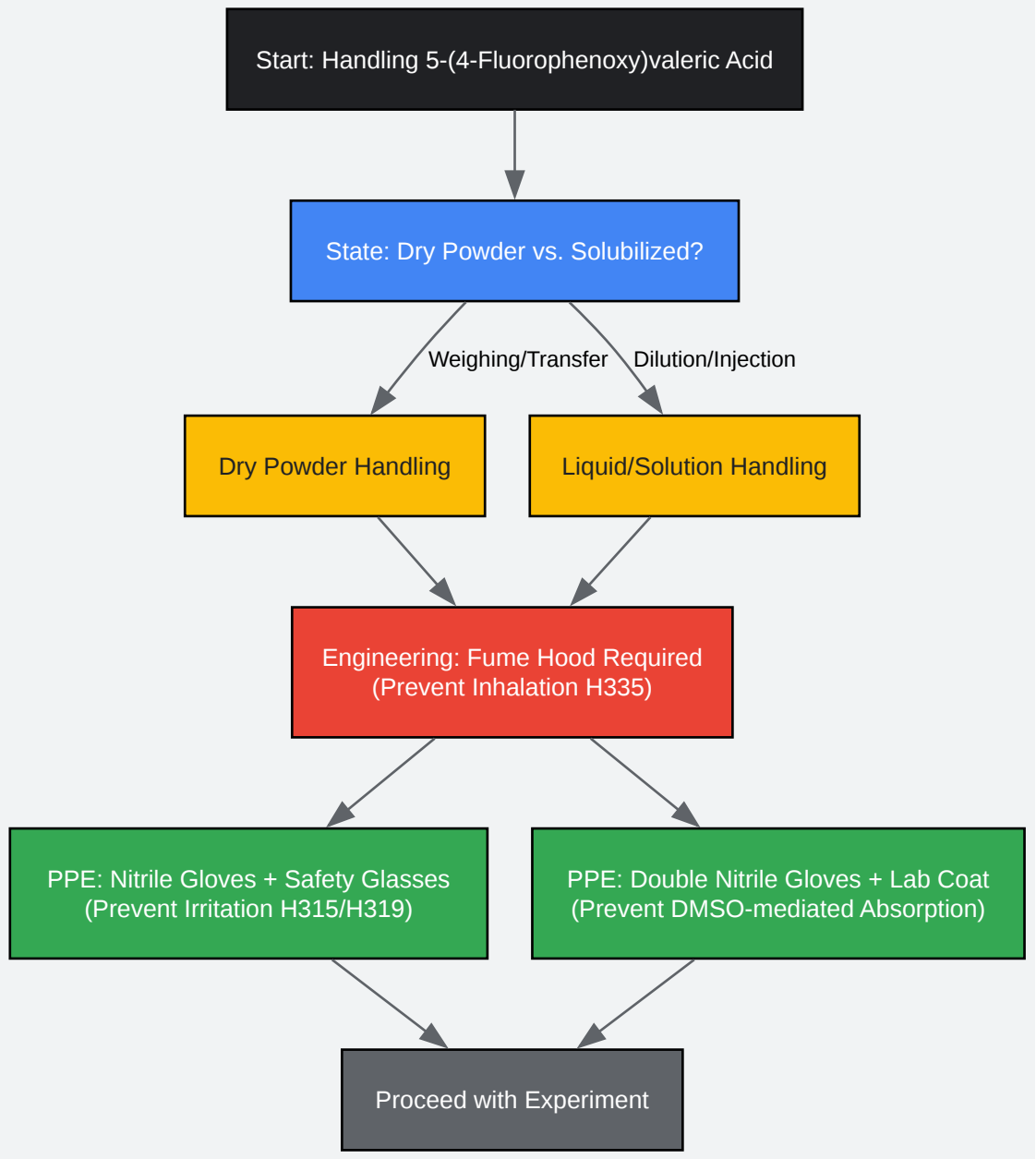
The "Lipophilicity Risk" Factor

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While classified primarily as an irritant, the fluorophenoxy group enhances the compound's lipophilicity compared to non-fluorinated analogues. This increases the theoretical risk of transdermal absorption. Standard nitrile gloves are generally sufficient, but "double-gloving" is recommended when handling stock solutions in penetrative solvents like DMSO.

Hierarchy of Controls Diagram

The following logic flow dictates the safety setup required before opening the vial.



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Figure 1: Decision logic for selecting engineering controls and PPE based on the physical state of the compound.

Operational Protocols: Self-Validating Systems

A "self-validating" protocol includes checkpoints that force the operator to confirm success before proceeding, reducing the risk of experimental failure or safety incidents.

Protocol: Preparation of 100 mM Stock Solution (DMSO)

Objective: Create a stable stock solution for biological assays without precipitation or degradation.

Reagents:

- **5-(4-Fluorophenoxy)valeric acid** (Solid)[7]
- Anhydrous DMSO (Grade: ≥99.9%)

Workflow:

- Calculated Weighing:
  - Target Mass: 21.2 mg (for 1 mL final volume).
  - Validation Check: Ensure balance stability.[8] Static charge on the fluorinated powder can cause drift. Use an anti-static gun if necessary.
- Solvent Addition:
  - Add 500 µL of DMSO initially (50% of final volume).
  - Vortex for 30 seconds.
- Dissolution Verification (Critical Checkpoint):
  - Hold the vial against a dark background with a light source (Tyndall effect check).
  - Pass: Solution is crystal clear.

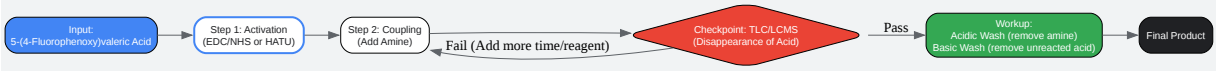
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- Fail: Visible particulates or haze. Action: Sonicate at 40°C for 5 minutes. Do NOT proceed until clear.

- Final Volume Adjustment:
  - Add remaining DMSO to reach 1 mL. Invert 5 times to mix.
- Labeling:
  - Label with: Compound Name, Concentration (100 mM), Solvent (DMSO), Date, and User Initials.
  - Storage: -20°C. DMSO freezes at 19°C; thaw completely and vortex before reuse to prevent concentration gradients.

Synthesis Workflow: Carboxylic Acid Activation

When using this compound as an intermediate (e.g., amide coupling), unreacted acid is a common impurity.



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Figure 2: Synthesis workflow emphasizing the critical checkpoint for reaction completion to prevent contamination.

Emergency Response & Waste Management

Spills and Exposure

- Inhalation: Remove victim to fresh air immediately.[5][6] The carboxylic acid moiety is a respiratory irritant (H335).[4][9] If breathing is difficult, oxygen should be administered by trained personnel.

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- Skin Contact: Wash with soap and copious amounts of water.[5][6][9] Do not use ethanol or DMSO to wash the skin, as this may enhance absorption of the fluorinated compound.
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[6][9] Remove contact lenses if present.[3][5][6][9][10]

Waste Disposal

Do NOT dispose of down the drain.

- Solid Waste: Contaminated gloves, weighing boats, and paper towels must be disposed of in the "Hazardous Solid Waste" bin (Incineration).
- Liquid Waste: Solutions containing this compound (especially DMSO stocks) must be segregated into "Halogenated Organic Solvent Waste" streams. The fluorine atom classifies this as halogenated waste in most jurisdictions, requiring specific high-temperature incineration protocols to prevent the formation of HF or other fluorinated byproducts during disposal.

References

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